

A Comparative Analysis of JAMM Protein Inhibitors: Unveiling Efficacy and Selectivity

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Compound of Interest

Compound Name: JAMM protein inhibitor 2

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For researchers, scientists, and drug development professionals, this guide provides a comprehensive comparison of **JAMM protein inhibitor 2** against other prominent JAMM (Jab1/MPN/Mov34 metalloenzyme) inhibitors, including Capzimin, CSN5i-3, and engineered Ubiquitin Variants (UbVs). This document summarizes key quantitative data, details experimental methodologies, and visualizes relevant biological pathways and workflows to facilitate informed decisions in research and development.

The JAMM family of deubiquitinases (DUBs) represents a unique class of zinc metalloproteases that play critical roles in regulating a multitude of cellular processes. Their dysregulation is implicated in various diseases, including cancer, making them attractive therapeutic targets. This guide focuses on a comparative analysis of "**JAMM protein inhibitor 2**" and other notable inhibitors targeting specific members of this family.

Inhibitor Performance: A Quantitative Comparison

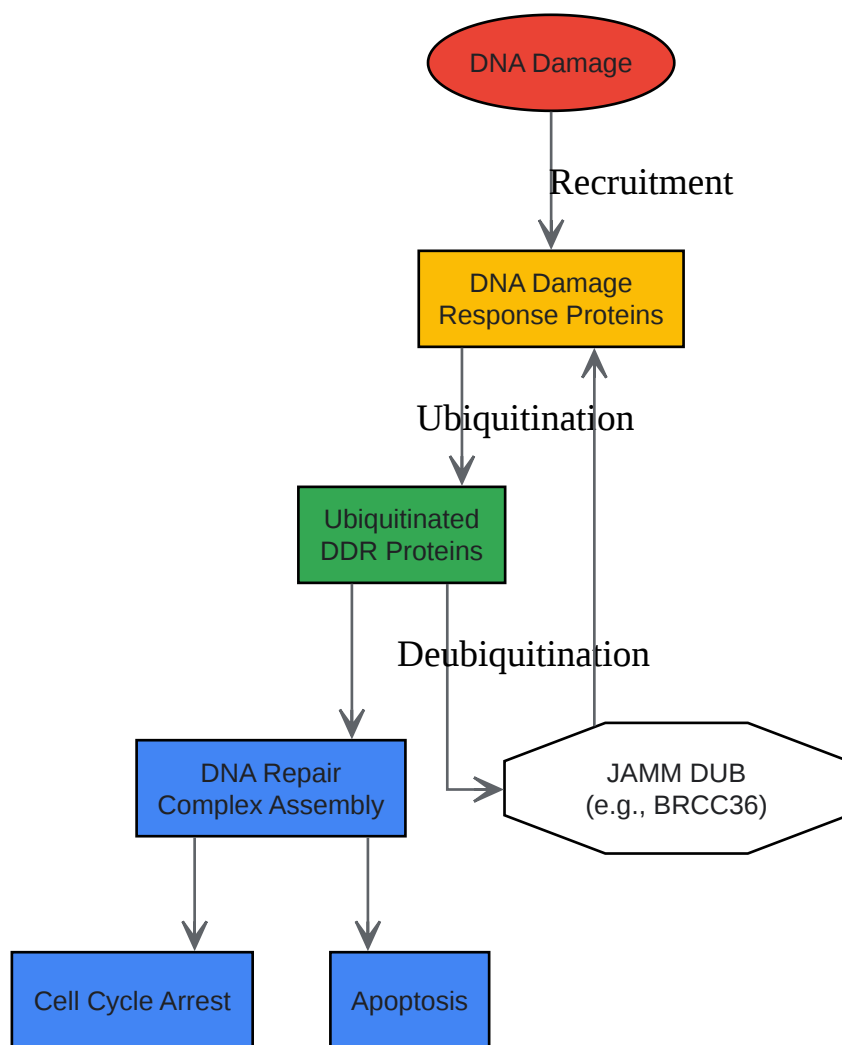
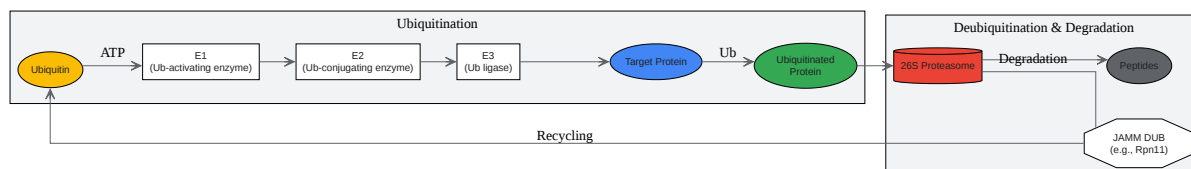
The efficacy and selectivity of small molecule and protein-based inhibitors are paramount for their utility as research tools and potential therapeutics. The following table summarizes the inhibitory concentrations (IC₅₀) of **JAMM protein inhibitor 2**, Capzimin, CSN5i-3, and Ubiquitin Variants against their primary targets and other related enzymes.

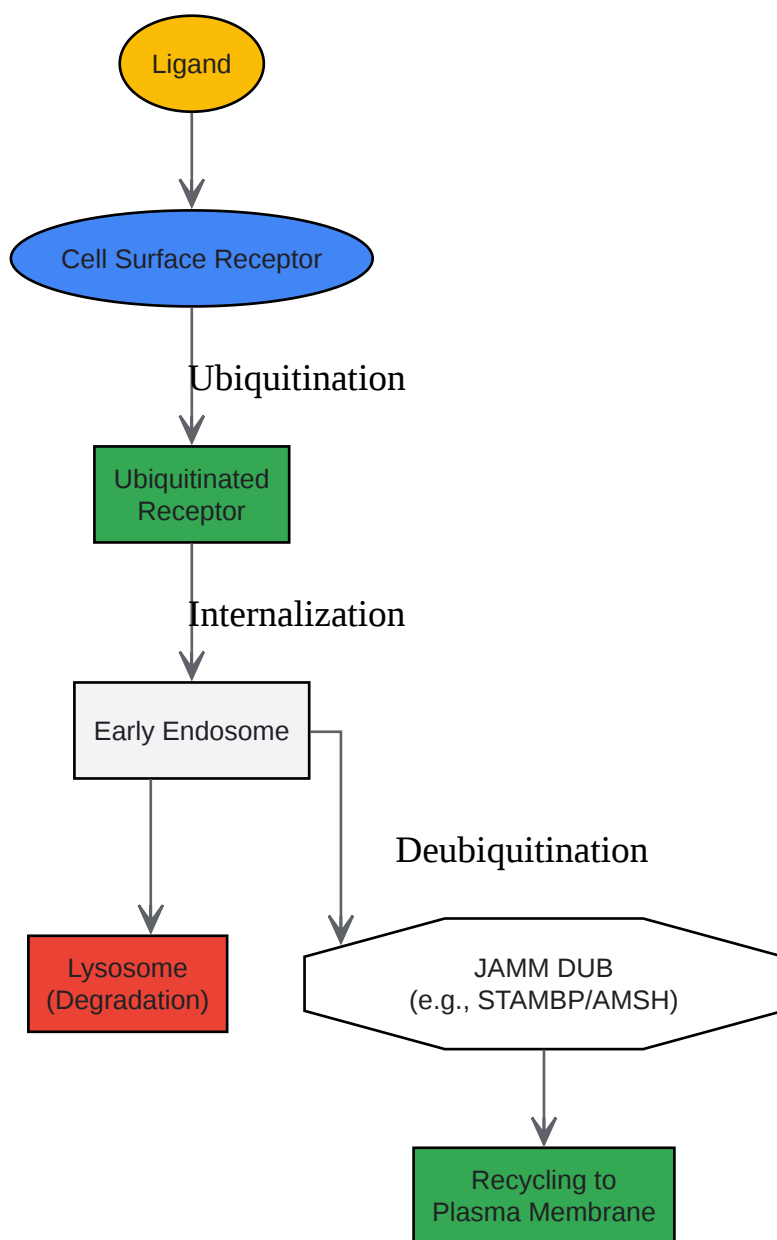
Inhibitor	Primary Target	IC50 (Primary Target)	Other Targets	IC50 (Other Targets)	Selectivity Profile
JAMM protein inhibitor 2	Rpn11	46 μ M	Thrombin, MMP2	10 μ M, 89 μ M	Broad-spectrum with off-target effects on non-JAMM proteases.
Capzimin	Rpn11	0.4 μ M	Csn5, AMSH, BRCC36	30 μ M, 4.5 μ M, 2.3 μ M	Moderately selective for Rpn11 over other JAMM DUBs.
CSN5i-3	CSN5	5.8 nM	Rpn11, AMSH-LP	>10 μ M	Highly selective for CSN5 with over 1,000-fold selectivity against other JAMM DUBs.
UbVSP.1	STAMBP	8.4 nM	STAMBPL1	-	Potent and selective for STAMBP.
UbVSP.3	STAMBP	9.8 nM	STAMBPL1	-	Potent and selective for STAMBP.

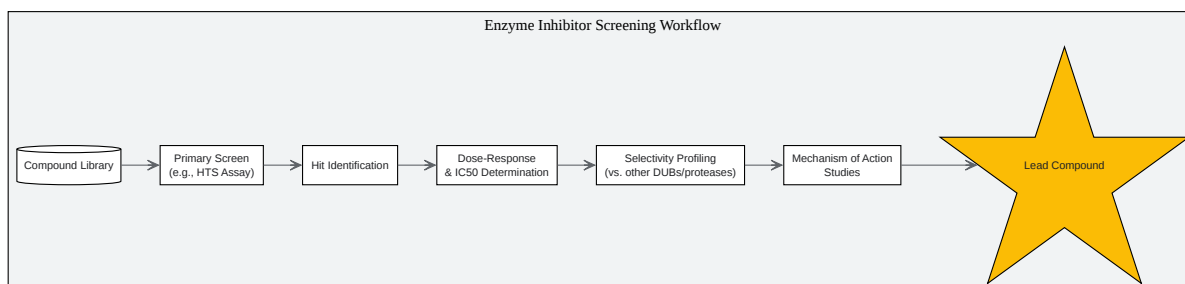
Note: The IC50 values presented are from different studies and may not be directly comparable due to variations in experimental conditions.

Signaling Pathways and Experimental Workflows

To provide a deeper understanding of the context in which these inhibitors function, the following diagrams illustrate key signaling pathways regulated by JAMM deubiquitinases and a general workflow for inhibitor screening.







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